

Application of Cyclohexanemethanol in the Production of Eco-Friendly Plasticizers

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Compound of Interest

Compound Name: Cyclohexanemethanol

Cat. No.: B047985

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Introduction

Cyclohexanemethanol, particularly 1,4-Cyclohexanedimethanol (CHDM), is a valuable monomer in the synthesis of advanced polyesters and, increasingly, in the production of non-phthalate plasticizers.^[1] Traditional phthalate plasticizers like DBP, DEHP, and DINP have faced scrutiny due to their potential adverse health and environmental effects. This has driven the demand for safer, eco-friendly alternatives. Cyclohexane-based compounds, such as Diisononyl cyclohexane-1,2-dicarboxylate (DINCH), have emerged as commercially successful, non-toxic alternatives. Plasticizers based on CHDM are being explored as a promising class of compounds that can impart flexibility to polymers like Poly(vinyl chloride) (PVC) while offering improved safety profiles.

This document provides detailed application notes and experimental protocols for the synthesis and evaluation of **cyclohexanemethanol**-based plasticizers for researchers, scientists, and professionals in drug development and material science.

Application Notes

Cyclohexanemethanol-derived plasticizers are primarily synthesized through the esterification of CHDM with various aliphatic or dicarboxylic acids. The resulting esters act as effective plasticizers for PVC, enhancing its flexibility and processability. The performance of these plasticizers, including their efficiency, thermal stability, and migration resistance, is influenced by the chemical structure of the acid used in the synthesis.

Key Advantages of **Cyclohexanemethanol**-Based Plasticizers:

- **Eco-Friendly Profile:** These plasticizers are non-phthalate and are considered to have minimal human and environmental toxicity.
- **Good Thermal Stability:** Polyesters and plasticizers derived from CHDM generally exhibit good thermal stability.^{[2][3][4]}
- **Comparable or Improved Performance:** In some cases, CHDM-based plasticizers have shown performance characteristics comparable or even superior to traditional phthalate plasticizers in terms of mechanical properties and migration resistance.

Experimental Protocols

Protocol 1: Synthesis of 1,4-Cyclohexanedimethanol Bis(aliphatic carboxylate) Plasticizers

This protocol describes the synthesis of plasticizers from 1,4-cyclohexanedimethanol and various aliphatic acids (e.g., butyric acid, hexanoic acid, octanoic acid, decanoic acid) via an esterification reaction.

Materials:

- 1,4-Cyclohexanedimethanol (CHDM)
- Aliphatic acid (e.g., butyric acid, hexanoic acid, octanoic acid, or decanoic acid)
- Esterification catalyst (e.g., p-toluenesulfonic acid)
- Solvent (e.g., toluene)
- Sodium bicarbonate solution (5% w/v)
- Anhydrous magnesium sulfate
- Rotary evaporator
- Standard laboratory glassware for reflux and distillation

Procedure:

- In a round-bottom flask equipped with a Dean-Stark trap and a reflux condenser, dissolve 1,4-cyclohexanedimethanol in a suitable amount of toluene.
- Add a stoichiometric excess of the aliphatic acid to the flask.
- Add a catalytic amount of p-toluenesulfonic acid.
- Heat the mixture to reflux and continuously remove the water formed during the reaction using the Dean-Stark trap.
- Monitor the reaction progress by thin-layer chromatography (TLC) or by measuring the amount of water collected.
- Once the reaction is complete, cool the mixture to room temperature.
- Wash the organic layer sequentially with a 5% sodium bicarbonate solution and water to remove unreacted acid and the catalyst.
- Dry the organic layer over anhydrous magnesium sulfate.
- Filter the drying agent and remove the solvent under reduced pressure using a rotary evaporator to obtain the crude plasticizer.
- Purify the product by vacuum distillation or column chromatography if necessary.
- Characterize the structure of the synthesized plasticizer using Fourier Transform Infrared (FTIR) and Nuclear Magnetic Resonance (NMR) spectroscopy.

Protocol 2: Preparation and Evaluation of Plasticized PVC Films

This protocol outlines the procedure for preparing PVC films with the synthesized **cyclohexanemethanol**-based plasticizers and evaluating their properties.

Materials:

- Poly(vinyl chloride) (PVC) resin
- Synthesized **cyclohexanemethanol**-based plasticizer
- Thermal stabilizer (e.g., calcium stearate)[5]
- Two-roll mill or internal mixer
- Hydraulic press with heating and cooling capabilities
- Universal Testing Machine (UTM)
- Thermogravimetric Analyzer (TGA)
- Dynamic Mechanical Analyzer (DMA)

Procedure:

Part A: Preparation of PVC Films

- Prepare a PVC composition by mixing PVC resin, the synthesized plasticizer (e.g., 42 parts by weight per 100 parts of PVC), and a thermal stabilizer (e.g., 3 parts by weight).[5]
- Homogenously mix the components using a two-stage laboratory mixer for about 60 minutes.[5]
- Process the mixture on a two-roll mill at a temperature of 165-175°C for approximately 5 minutes to form a uniform sheet.[5]
- Press the sheet in a hydraulic press at a controlled temperature and pressure to obtain PVC films of a specific thickness.
- Condition the prepared films according to standard procedures before testing.

Part B: Evaluation of PVC Film Properties

- Mechanical Properties:
 - Cut the PVC films into dumbbell-shaped specimens.

- Measure the tensile strength and elongation at break using a Universal Testing Machine (UTM) following standard methods like ASTM D2284.[6]
- Thermal Properties:
 - Determine the thermal stability of the plasticized PVC films using a Thermogravimetric Analyzer (TGA).[7]
 - Analyze the glass transition temperature (T_g) and other viscoelastic properties using a Dynamic Mechanical Analyzer (DMA).
- Migration Resistance:
 - Cut the PVC films into specific dimensions and weigh them.
 - Immerse the samples in various solvents (e.g., hexane, water, olive oil) for a specified period at a controlled temperature.
 - After immersion, remove the samples, wipe them dry, and weigh them again to determine the weight loss due to plasticizer migration.

Data Presentation

The performance of different 1,4-Cyclohexanedimethanol bis(aliphatic carboxylate) plasticizers in PVC is summarized in the tables below. The data is compiled from a study by Kim et al. (2021).

Table 1: Mechanical Properties of PVC Plasticized with CHDM-Based Esters

Plasticizer	Tensile Strength (MPa)	Elongation at Break (%)
CHDM-bis(butyrate)	18.5	350
CHDM-bis(hexanoate)	17.8	360
CHDM-bis(octanoate)	17.2	380
CHDM-bis(decanoate)	16.5	400
DEHP (Reference)	18.2	370

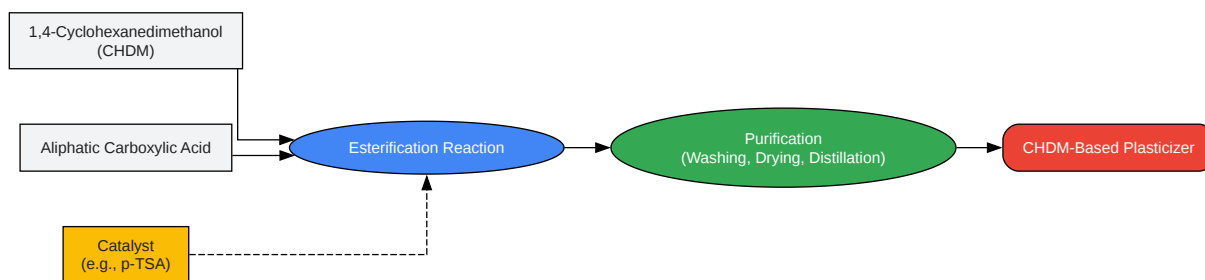
Table 2: Thermal Properties of PVC Plasticized with CHDM-Based Esters

Plasticizer	Glass Transition Temp. (Tg) (°C)	Decomposition Temp. (Td) (°C)
CHDM-bis(butyrate)	45.2	285
CHDM-bis(hexanoate)	42.8	290
CHDM-bis(octanoate)	40.5	295
CHDM-bis(decanoate)	38.1	300
DEHP (Reference)	41.5	292

Table 3: Migration Resistance of CHDM-Based Plasticizers from PVC

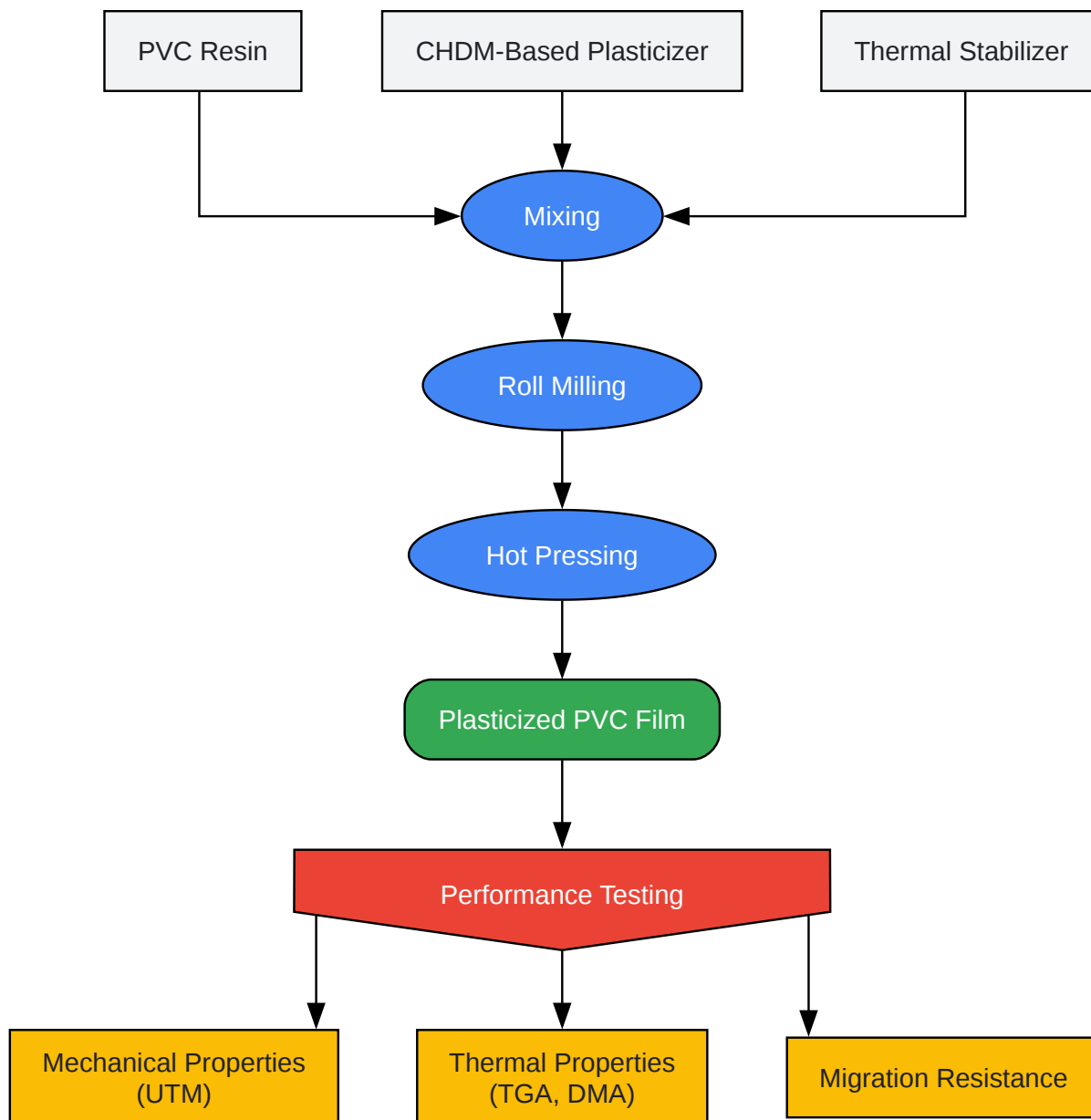
Plasticizer	Weight Loss in Hexane (%)	Weight Loss in Water (%)
CHDM-bis(butyrate)	5.2	0.1
CHDM-bis(hexanoate)	4.5	0.1
CHDM-bis(octanoate)	3.8	0.1
CHDM-bis(decanoate)	3.2	0.1
DEHP (Reference)	4.8	0.1

Mandatory Visualization



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Caption: General workflow for the synthesis of CHDM-based plasticizers.



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Caption: Workflow for PVC film preparation and performance evaluation.

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